

Navigating the Disposal of "BHHT": A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BHHT

Cat. No.: B3039158

[Get Quote](#)

Important Notice: The chemical acronym "**BHHT**" is not a standard or widely recognized designation in chemical literature or safety databases. As such, specific disposal procedures for a substance labeled "**BHHT**" cannot be provided without further clarification of its chemical identity. The information below is provided on the strong assumption that "**BHHT**" is a typographical error for the common laboratory antioxidant Butylated Hydroxytoluene (BHT). This guidance should only be followed if you can confirm that your substance is indeed BHT. Always verify the identity of a chemical and consult its specific Safety Data Sheet (SDS) before handling or disposal.

Essential Safety and Logistical Information for Butylated Hydroxytoluene (BHT)

Butylated Hydroxytoluene, or BHT, is a lipophilic organic compound widely used as an antioxidant in laboratory reagents, food products, and industrial materials to prevent free-radical mediated oxidation.^[1] While generally recognized as safe for its intended uses, proper handling and disposal are crucial to ensure personnel safety and environmental protection.^[1]

Quantitative Data for BHT

For easy reference, the key physical, chemical, and toxicological properties of BHT are summarized in the table below. This data is essential for a proper risk assessment before handling and disposal.

Property	Value	Source(s)
Chemical Name	2,6-di-tert-butyl-4-methylphenol	[1][2]
Synonyms	BHT, Dibutylhydroxytoluene, 2,6-di-tert-butyl-p-cresol	[1][2]
CAS Number	128-37-0	[1][2]
Molecular Formula	C ₁₅ H ₂₄ O	[3]
Molecular Weight	220.35 g/mol	[3]
Appearance	White crystalline powder or granules	[2][4]
Melting Point	69 - 73 °C	[4][5]
Boiling Point	265 °C	[2][4]
Flash Point	127 °C (Closed cup)	[2][4]
Solubility in Water	Insoluble	[6]
Oral LD ₅₀ (Rat)	>2,000 mg/kg to >6,000 mg/kg	[4]
GHS Hazard Statements	H319: Causes serious eye irritation H335: May cause respiratory irritation H410: Very toxic to aquatic life with long lasting effects	[2][7]

Procedural Guidance: Step-by-Step Disposal of BHT

The following protocol outlines the recommended step-by-step procedure for the safe disposal of BHT in a laboratory setting. This is a generalized protocol and must be adapted to comply with all applicable local, regional, and national regulations.

Experimental Protocol: BHT Waste Disposal

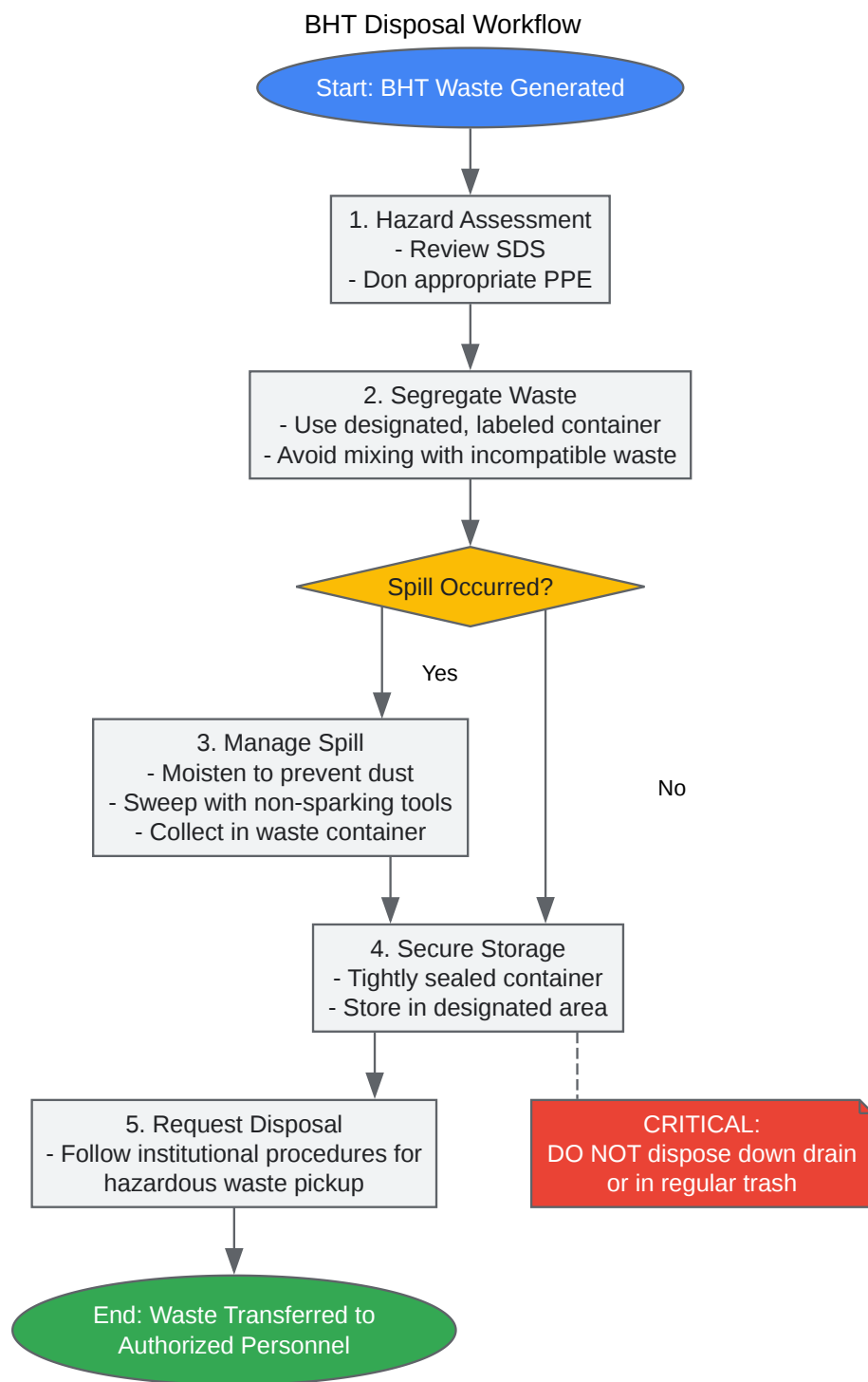
- Hazard Assessment and Personal Protective Equipment (PPE):

- Review the Safety Data Sheet (SDS) for BHT before beginning any work.[2][4]
- Don appropriate PPE, including:
 - Safety goggles with side shields or a face shield.[8]
 - Chemically resistant gloves (e.g., nitrile).
 - A lab coat.
- Work in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust.
[5]
- Waste Segregation and Collection:
 - Designate a specific, clearly labeled waste container for solid BHT waste. The container should be made of a compatible material (e.g., high-density polyethylene) and have a secure lid.
 - Do not mix BHT waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management plan. Incompatible materials to avoid include strong oxidizing agents, strong acids, and strong bases.[4]
 - For solutions containing BHT, the entire solution should be treated as hazardous waste, taking into account the hazards of the solvent.
- Spill Management:
 - In the event of a small spill, prevent dust formation. If appropriate, moisten the spilled material to prevent it from becoming airborne.[7]
 - Carefully sweep the spilled solid into a designated waste container using non-sparking tools.[2][5]
 - Clean the contaminated surface thoroughly.[2]
 - For large spills, evacuate the area and follow your institution's emergency procedures.

- Disposal Pathway:
 - Do not dispose of BHT down the drain or in regular trash. BHT is very toxic to aquatic life with long-lasting effects.^{[2][7][8][9]} Avoid any release into the environment.^{[2][7]}
 - The collected BHT waste must be disposed of through your institution's hazardous waste management program.
 - Follow all institutional procedures for labeling, storing, and requesting pickup of the hazardous waste container.
 - Uncontaminated BHT may be considered non-hazardous waste suitable for landfilling in some jurisdictions, but this must be confirmed with local authorities.^[3]

BHT Disposal Workflow

The logical workflow for the proper disposal of BHT is illustrated below. This diagram outlines the decision-making process from initial handling to final disposal, emphasizing safety and regulatory compliance.



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the procedural steps for the safe handling and disposal of Butylated Hydroxytoluene (BHT) waste in a laboratory environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Butylated hydroxytoluene - Wikipedia [en.wikipedia.org]
- 2. makingcosmetics.com [makingcosmetics.com]
- 3. sasoldcproducts.blob.core.windows.net [sasoldcproducts.blob.core.windows.net]
- 4. redox.com [redox.com]
- 5. chempoint.com [chempoint.com]
- 6. m.youtube.com [m.youtube.com]
- 7. hbchemical.com [hbchemical.com]
- 8. carlroth.com [carlroth.com]
- 9. BHT and your health - Canada.ca [canada.ca]
- To cite this document: BenchChem. [Navigating the Disposal of "BHHT": A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3039158#bhht-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com